

A Technical Guide to the Spectroscopic Characterization of 3-Chloro-5-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-5-methoxybenzaldehyde

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Introduction

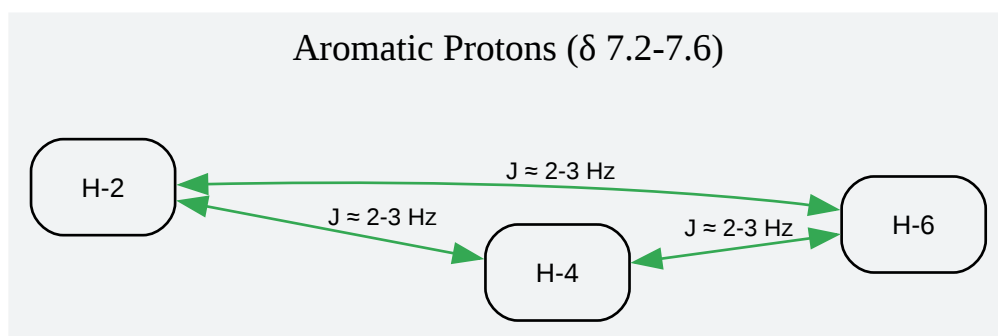
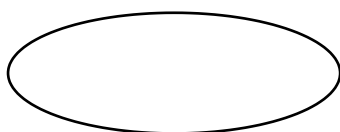
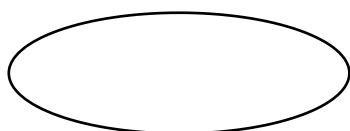
3-Chloro-5-methoxybenzaldehyde is an aromatic aldehyde, a class of compounds pivotal in organic synthesis and the development of pharmaceutical intermediates. Its chemical structure, featuring a benzene ring substituted with an aldehyde, a chloro group, and a methoxy group, provides a unique electronic and steric environment that is of significant interest to researchers. The precise characterization of this molecule is fundamental for its application in drug discovery and materials science, where structural integrity dictates biological activity and material properties.

This guide offers an in-depth analysis of the spectroscopic data for **3-Chloro-5-methoxybenzaldehyde** ($C_8H_7ClO_2$), providing researchers, scientists, and drug development professionals with a comprehensive reference for its structural elucidation. We will delve into the interpretation of its Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectra, grounding our analysis in the principles of chemical physics and validated experimental practices.

Compound Details:

- IUPAC Name: **3-chloro-5-methoxybenzaldehyde**^[1]

- Molecular Formula: $C_8H_7ClO_2$ [1][2]
- Molecular Weight: 170.59 g/mol [1][2]
- Monoisotopic Mass: 170.0134572 Da [1]
- CAS Number: 164650-68-4 [1]



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References

- 1. 3-Chloro-5-methoxybenzaldehyde | $C_8H_7ClO_2$ | CID 21904633 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chloro-5-methoxybenzaldehyde | Sigma-Aldrich [sigmaaldrich.com]

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